

Essential Safety and Disposal Protocols for NRA-0160

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NRA-0160

Cat. No.: B15615380

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For laboratory personnel handling **NRA-0160**, a substance identified as harmful if swallowed and an irritant to the skin, eyes, and respiratory system, adherence to strict safety and disposal procedures is paramount. This guide provides detailed, step-by-step instructions to ensure the safe management and disposal of **NRA-0160** waste, thereby minimizing risks to personnel and the environment.

Hazard and Personal Protective Equipment Summary

Proper personal protective equipment (PPE) is the first line of defense against accidental exposure. The following table summarizes the key hazards associated with **NRA-0160** and the mandatory PPE for its handling and disposal.

Hazard Classification	Description	Required Personal Protective Equipment (PPE)
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.	Protective gloves, Impervious clothing, Safety goggles with side-shields, Suitable respirator.
Skin Corrosion/Irritation (Category 2)	Causes skin irritation.	Protective gloves, Impervious clothing.
Serious Eye Damage/Eye Irritation (Category 2A)	Causes serious eye irritation.	Safety goggles with side-shields.
Specific Target Organ Toxicity, Single Exposure (Category 3)	May cause respiratory irritation.	Suitable respirator, Use in a well-ventilated area.

Experimental Protocols: NRA-0160 Waste Disposal

The proper disposal of **NRA-0160** is critical and must be conducted in accordance with institutional and local regulations for hazardous chemical waste.

Materials:

- **NRA-0160** waste (solid or in solution)
- Designated hazardous waste container (compatible material, with screw-top lid)
- Hazardous waste labels
- Secondary containment bin
- Personal Protective Equipment (see table above)

Procedure:

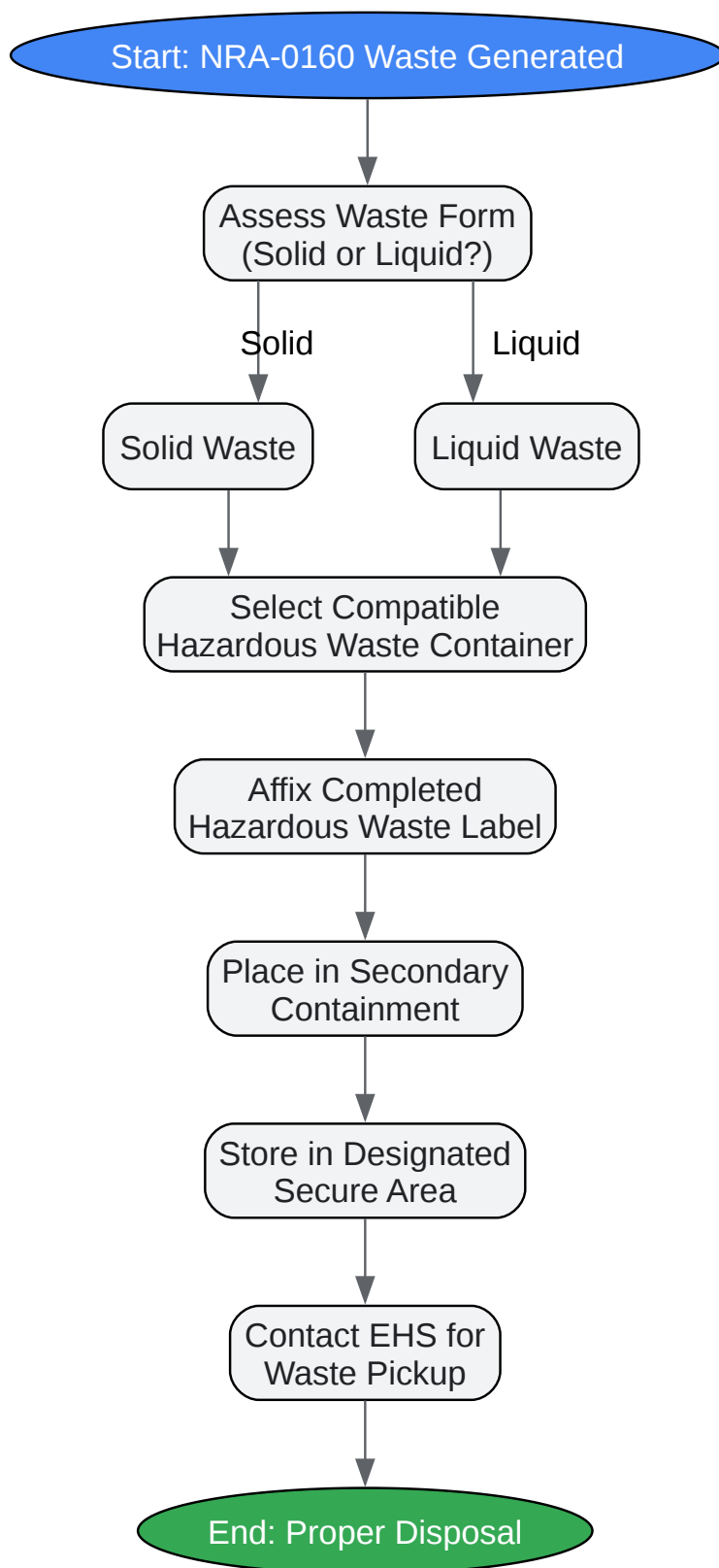
- Waste Segregation:

- Do not mix **NRA-0160** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Segregate solid waste from liquid waste.
- Containerization:
 - Select a waste container that is in good condition, free of leaks or cracks, and compatible with **NRA-0160**.
 - For liquid waste, do not fill the container to more than 80% capacity to allow for expansion.
 - Ensure the container has a secure, leak-proof screw-top lid.[\[1\]](#)
 - Place the primary waste container in a secondary containment bin to prevent the spread of material in case of a spill.[\[1\]](#)
- Labeling:
 - Affix a completed hazardous waste label to the container.
 - The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**NRA-0160**" (or "MSDC 0160")
 - All constituents and their approximate concentrations if it is a mixture.
 - The date of accumulation.
 - The name and contact information of the generating researcher or lab.
- Storage:
 - Store the labeled hazardous waste container in a designated, secure area away from general laboratory traffic.
 - Ensure the storage area is well-ventilated.

- Keep the container closed at all times, except when adding waste.[\[2\]](#)
- Disposal Request:
 - Once the waste container is full or ready for disposal, contact your institution's EHS office to schedule a pickup.
 - Do not dispose of **NRA-0160** down the drain or in regular trash.

Logical Workflow for NRA-0160 Disposal

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **NRA-0160**.



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Caption: **NRA-0160** Disposal Workflow Diagram.

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References

- 1. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 2. campusafety.lehigh.edu [campussafety.lehigh.edu]
- To cite this document: BenchChem. [Essential Safety and Disposal Protocols for NRA-0160]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15615380#nra-0160-proper-disposal-procedures]

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